

Clarifying the Two "Lucidal" Substances

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Compound Focus: Lucidal

CAS No.: 252351-96-5

Cat. No.: S3323367

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The term "**Lucidal**" does not refer to a single entity. The search results reveal two distinct substances sharing the same name:

- **Lucidal (Dietary Supplement):** This is the most commonly referenced product in the search results. It is marketed as a brain enhancement supplement designed to support cognitive functions like memory, focus, and concentration [1] [2]. It contains a broad blend of vitamins, minerals, and plant extracts such as Ginkgo Biloba, DMAE, and various vitamins [1] [2].
- **Lucidal (Natural Chemical Compound):** One source identifies a different "**Lucidal**," a natural compound isolated from the mushroom *Ganoderma lucidum* (also known as Reishi) [3]. Its CAS number is 252351-96-5, and it is offered as a research chemical [3]. No information on its biological activity, experimental protocols, or performance comparisons was available in the search results.

Given that the dietary supplement has more available information, the following comparison will focus on that product. Please note that the data comes from consumer-grade product reviews and manufacturer claims, not the clinical or preclinical studies you requested.

Product Overview & Qualitative Comparison

The table below summarizes the general characteristics of the **Lucidal** dietary supplement based on the gathered information.

Feature	Lucidal (by Advanced Metabolics & McCleary Scientific)
Stated Primary Purpose	Brain enhancement supplement to boost mood, focus, concentration, and mental energy [1] [2].
Key Ingredients	Extensive blend including Vitamins (A, C, D3, E, B-complex), Minerals (Magnesium, Zinc, Selenium), Ginkgo Biloba, DMAE Bitartrate, Choline, Grape Seed Extract, CoQ10, Alpha Lipoic Acid, and many others [1] [2].
Reported Pros	Some user reports of improved focus and recall; uses natural and organic ingredients; money-back guarantee (unopened items) [1] [2].
Reported Cons	Very long ingredient list, raising questions about focus and efficacy; potential side effects like anxiety and jittery feelings; return policy only for unopened items [1] [2].
Price Point	Approximately \$70-\$75 for a bottle of 90 capsules [1] [2].
Available Evidence	Manufacturer claims and a limited number of positive customer testimonials [1]. The review sites note a lack of independent clinical studies to support the claims [1].

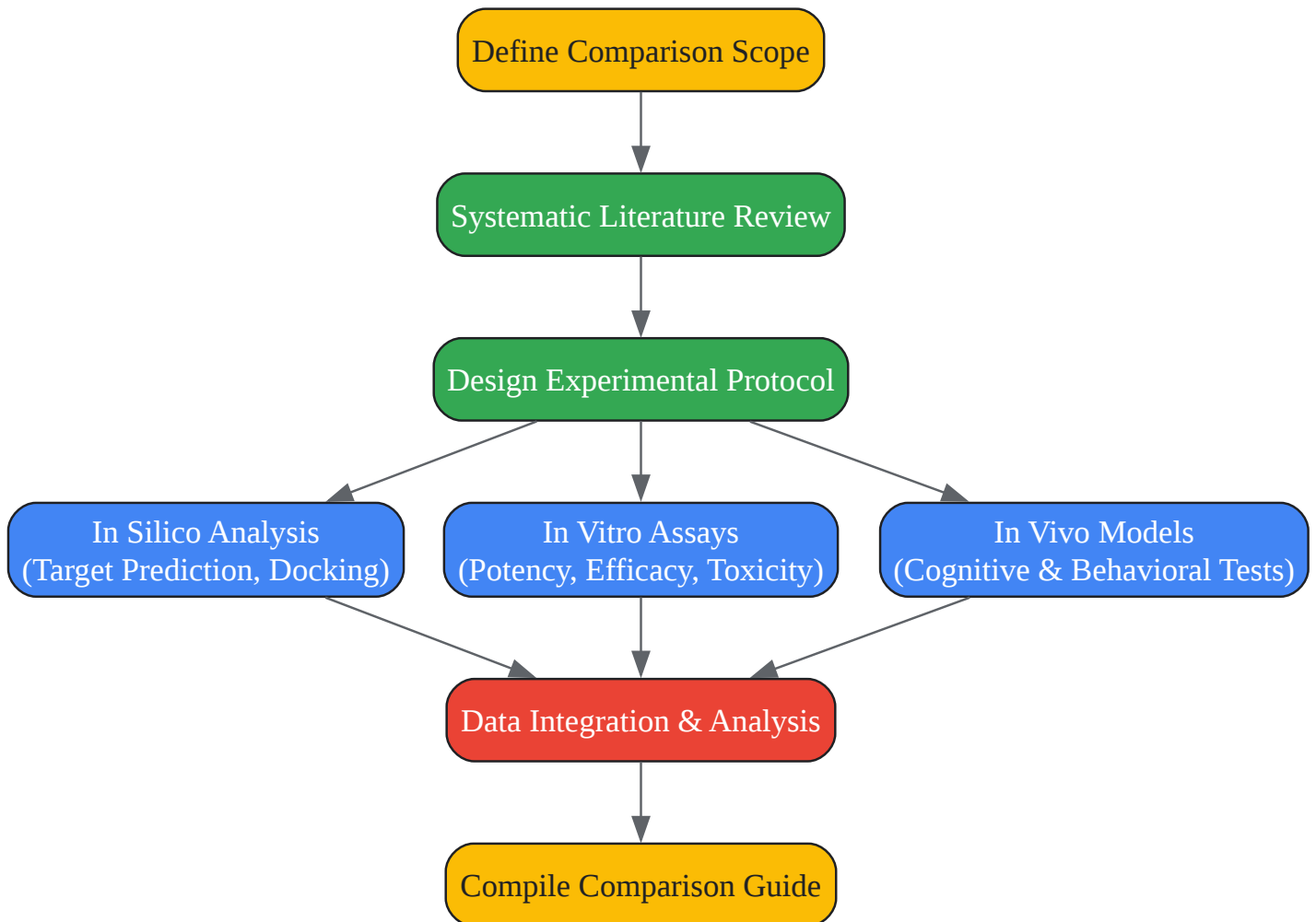
Limitations in Available Data

A rigorous comparison guide for researchers requires specific types of data that are absent from the search results for either form of **Lucidal**:

- **No Experimental Data:** There is no available quantitative data on efficacy (e.g., IC50 values, effect sizes in models), pharmacokinetics, or toxicity profiles.
- **No Detailed Protocols:** The search results do not contain detailed methodologies for key experiments that could be cited or replicated.
- **No Direct Alternatives Comparison:** The information is isolated to **Lucidal** alone. The search did not yield studies that objectively compare its performance to other cognitive enhancers or therapeutic agents.
- **Lack of Mechanistic Studies:** No signaling pathways or specific mechanisms of action were described for either substance.

Proposed Workflow for Objective Comparison

Given the lack of direct, high-quality data, the diagram below outlines a rigorous methodology you could employ to generate a robust comparison, should you decide to investigate a product like **Lucidal** in a research setting.



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The search results did contain general best practices for preclinical development that align with this workflow. There is a growing emphasis on using **Novel Approach Methods (NAMs)**, which include human cell-based assays, organoids, organ-on-a-chip models, and in silico modeling to improve the predictive value of safety and efficacy data [4].

Suggestions for Further Research

To build a more comprehensive comparison, you may need to consult specialized scientific resources.

- **Refine Your Search:** Use the specific CAS number **252351-96-5** for the chemical compound in scientific databases like PubMed, SciFinder, or Google Scholar to find any biochemical studies.
- **Investigate Core Ingredients:** For the dietary supplement, research the individual, high-interest ingredients (e.g., "Ginkgo Biloba clinical trials cognition," "DMAE mechanism of action") to build a bottom-up understanding of its potential effects.
- **Explore NAMs:** Look into the frameworks for **Non-Animal Models (NAMs)** in preclinical research, as their adoption is accelerating and may be highly relevant for your audience of drug development professionals [4].

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References

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